

An In-depth Technical Guide to 5-Deoxycajanin: Structure, Properties, and Biological Insights

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Compound of Interest

Compound Name: 5-Deoxycajanin

Cat. No.: B190954

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Abstract

5-Deoxycajanin, a naturally occurring isoflavone primarily sourced from the plant *Cajanus cajan* (pigeon pea), has garnered interest within the scientific community for its potential biological activities.^[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and potential biological activities of **5-Deoxycajanin**. Detailed methodologies for its synthesis and isolation, alongside a proposed signaling pathway, are presented to facilitate further research and drug development efforts. All quantitative data is summarized in structured tables, and logical workflows are visualized using Graphviz diagrams.

Chemical Structure and Identification

5-Deoxycajanin, systematically named 3-(2,4-dihydroxyphenyl)-7-methoxychromen-4-one, is classified as a flavonoid. Its structure features a chromen-4-one core substituted with a dihydroxyphenyl group and a methoxy group.

Table 1: Chemical Identification of **5-Deoxycajanin**

Identifier	Value
IUPAC Name	3-(2,4-dihydroxyphenyl)-7-methoxychromen-4-one
Synonyms	7-Methoxy-2',4'-dihydroxyisoflavone
CAS Number	7622-53-9
Molecular Formula	C ₁₆ H ₁₂ O ₅
SMILES	<chem>COC1=CC2=C(C=C1)C(=O)C(=CO2)C3=C(C=C(C=C3)O)O</chem>
InChI Key	LNIQZRIHAMVRJA-UHFFFAOYSA-N

Physicochemical Properties

5-Deoxycajanin is a yellow powder.[1] Its physicochemical properties are summarized in the table below. While a specific melting point for **5-Deoxycajanin** is not readily available in the cited literature, related isoflavones such as formononetin and isoformononetin have reported melting points in the range of 218-258 °C.[2][3] Daidzein, another related isoflavone, has a melting point of 323 °C.[4]

Table 2: Physicochemical Properties of **5-Deoxycajanin**

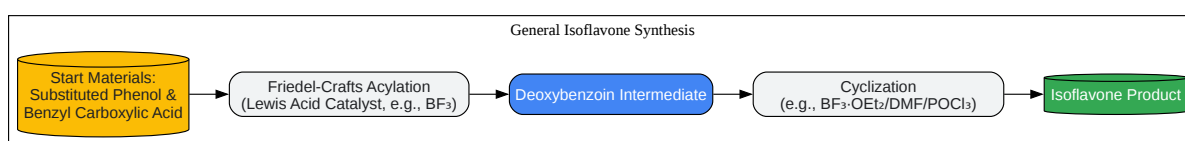
Property	Value	Source
Molecular Weight	284.26 g/mol	[2]
Physical Description	Yellow powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Experimental Protocols

General Protocol for the Synthesis of Isoflavones

While a specific, detailed protocol for the synthesis of **5-Deoxycajanin** is not available in the searched literature, a general methodology for the synthesis of related isoflavones, such as 7-hydroxy-3',4'-dimethoxyisoflavone, can be adapted. This typically involves the Friedel-Crafts acylation of a substituted phenol with a corresponding benzyl carboxylic acid, followed by cyclization to form the isoflavone core.

Experimental Workflow: General Isoflavone Synthesis



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Caption: General workflow for the synthesis of isoflavones.

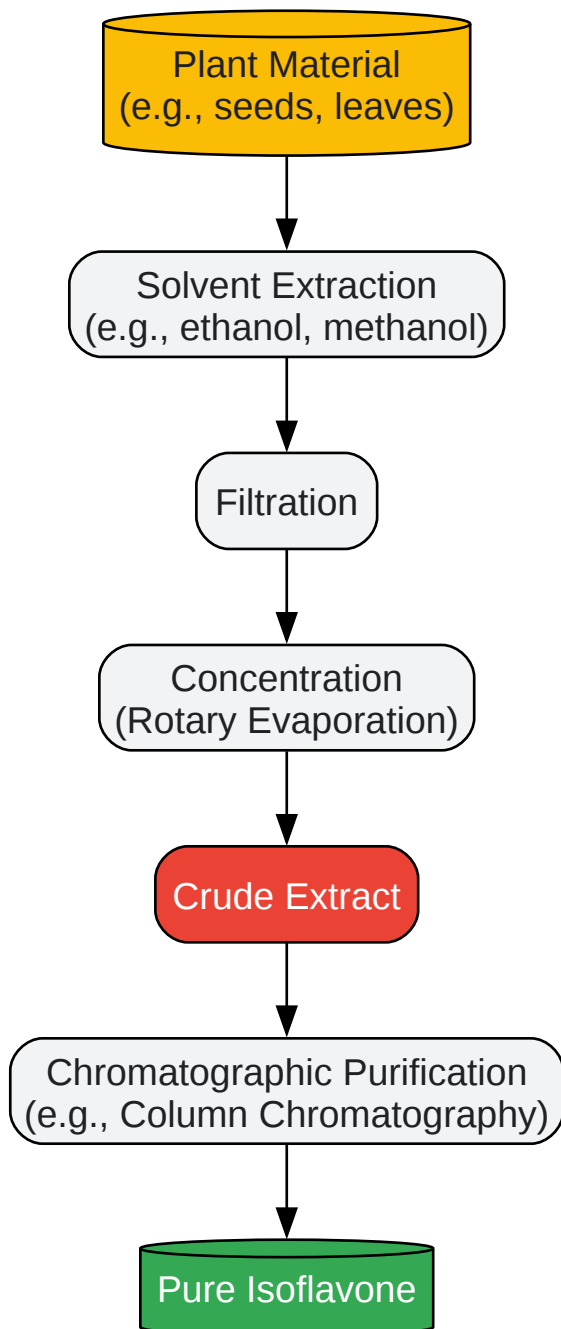
Methodology:

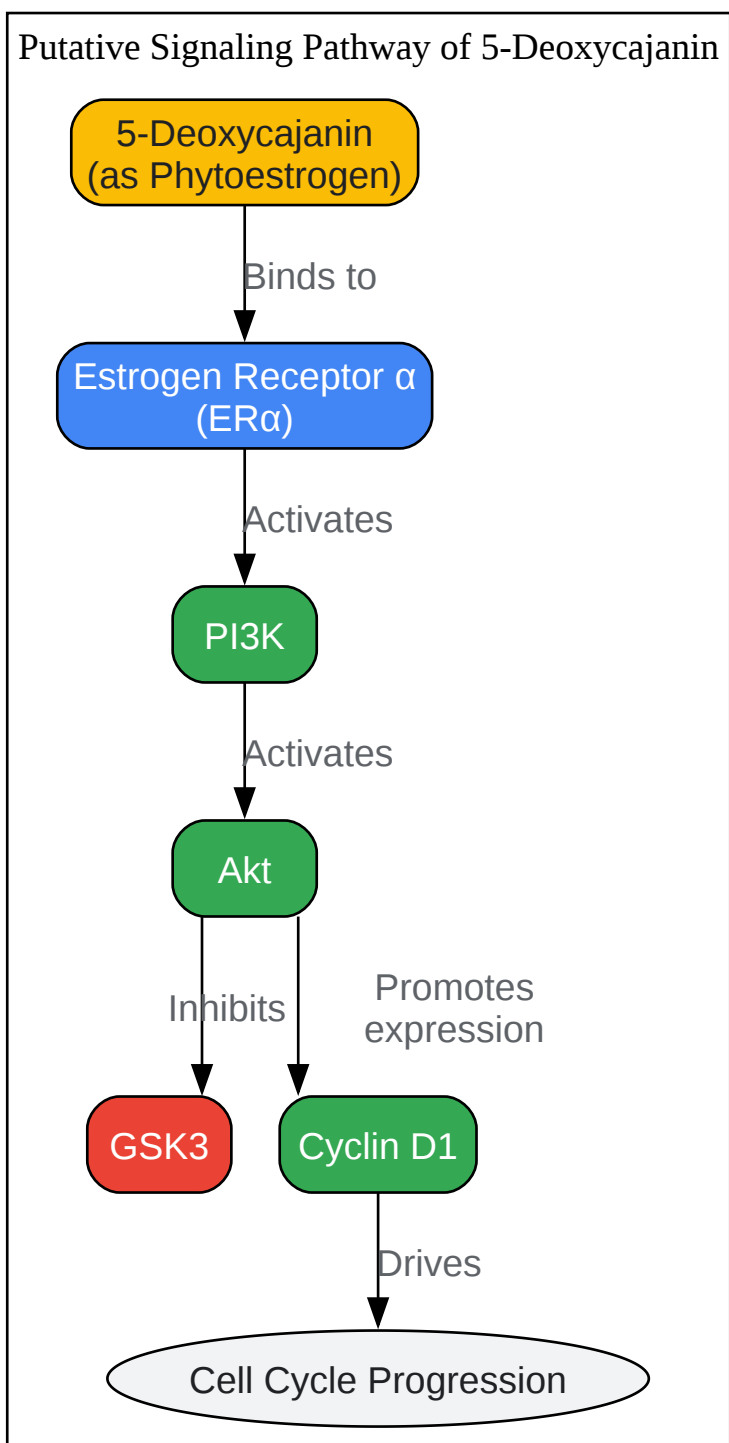
- **Friedel-Crafts Acylation:** A substituted phenol (e.g., resorcinol derivative) and a benzyl carboxylic acid are reacted in the presence of a Lewis acid catalyst, such as boron trifluoride (BF₃), to form a deoxybenzoin intermediate.
- **Cyclization:** The deoxybenzoin intermediate is then treated with a cyclizing agent, such as a mixture of boron trifluoride etherate (BF₃·OEt₂), dimethylformamide (DMF), and phosphoryl chloride (POCl₃), to yield the final isoflavone product.
- **Purification:** The crude product is typically purified by recrystallization from a suitable solvent, such as ethanol.

General Protocol for the Isolation of Isoflavones from *Cajanus cajan*

A specific protocol for the isolation of **5-Deoxycajanin** was not found. However, a general method for the extraction of isoflavones from pigeon pea seeds or other plant parts can be employed, followed by chromatographic purification.

Experimental Workflow: Isoflavone Isolation

General Isoflavone Isolation from *Cajanus cajan*



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- 4. The phytoestrogenic compound cajanol from Pigeonpea roots is associated with the activation of estrogen receptor α -dependent signaling pathway in human prostate cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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